

Ethyltriethoxysilane (CAS 78-07-9): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ethyltriethoxysilane

Cat. No.: B166834

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core properties, experimental protocols, and applications of **Ethyltriethoxysilane** (CAS 78-07-9). The information is curated for researchers, scientists, and professionals in drug development who utilize silane chemistry for surface modification, as a coupling agent, or in material synthesis.

Core Properties

Ethyltriethoxysilane is an organosilicon compound featuring an ethyl group and three ethoxy groups attached to a central silicon atom.^[1] It is a colorless to pale yellow liquid with a mild odor.^[1] Its key physicochemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	78-07-9	[1][2][3][4]
Molecular Formula	C ₈ H ₂₀ O ₃ Si	[1][4][5]
Molecular Weight	192.33 g/mol	[1][4][5]
Appearance	Colorless to pale yellow clear liquid	[1]
Odor	Mild, Pungent	[1][2]
Boiling Point	158 - 160 °C	[4][6]
Melting Point	-78 °C	[4][6]
Density	0.896 g/cm ³	[4]
Refractive Index (n _{20/D})	1.392	[4]
Flash Point	40 °C (104 °F)	[4][6]
Water Solubility	Insoluble (reacts slowly)	[2][4][7]
Solvent Solubility	Soluble in organic solvents like ethanol and acetone	[2]

Reactivity and Stability

Ethyltriethoxysilane is a stable compound under standard conditions.[6][7] However, it is sensitive to moisture and will slowly hydrolyze in the presence of water or moist air to form ethanol and reactive silanol (Si-OH) groups.[1][6] This hydrolysis is the fundamental first step in its application as a coupling agent and for surface modification. The subsequent condensation of these silanol groups with each other or with hydroxyl groups on inorganic substrates leads to the formation of stable siloxane (Si-O-Si) bonds.

The product is chemically stable under standard ambient conditions (room temperature).[8] Vapor-air mixtures can be explosive upon intense warming.[8] It is incompatible with strong oxidizing agents.[7][8]

Spectroscopic Data

The structural identification of **Ethyltriethoxysilane** can be confirmed through various spectroscopic techniques.

Spectroscopic Data	Key Features
FT-IR (Fourier-Transform Infrared)	The spectrum shows characteristic peaks for Si-O-C, C-H, and C-C bonds.
¹ H NMR (Proton Nuclear Magnetic Resonance)	The spectrum exhibits signals corresponding to the ethyl and ethoxy protons, with characteristic chemical shifts and splitting patterns.
¹³ C NMR (Carbon-13 Nuclear Magnetic Resonance)	The spectrum displays distinct peaks for the carbon atoms in the ethyl and ethoxy groups.
Mass Spectrometry (MS)	The mass spectrum shows the molecular ion peak and characteristic fragmentation patterns.

Experimental Protocols

Synthesis of Ethyltriethoxysilane (Industrial Process Overview)

While a detailed laboratory-scale synthesis protocol is not readily available in public literature, industrial production often involves the direct reaction of silicon powder with absolute ethanol in the presence of a catalyst. The following is a generalized process based on patent literature:

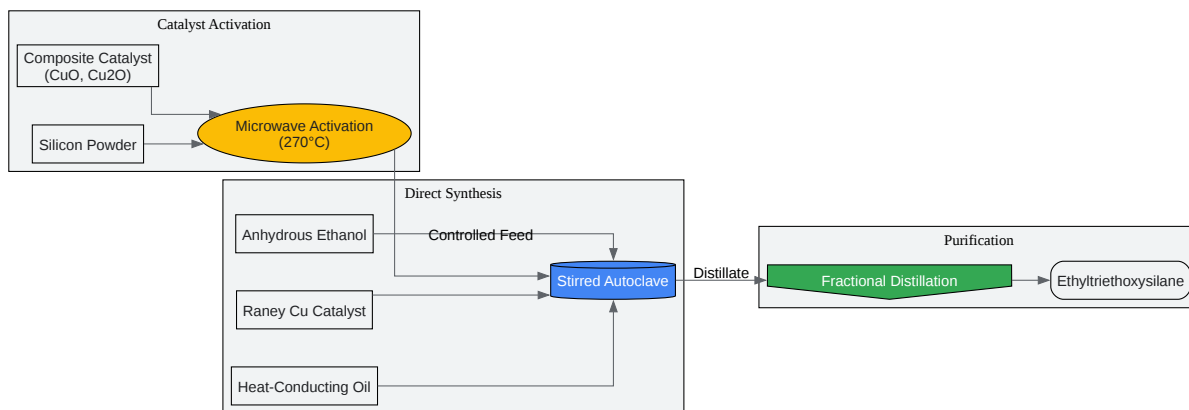
Materials:

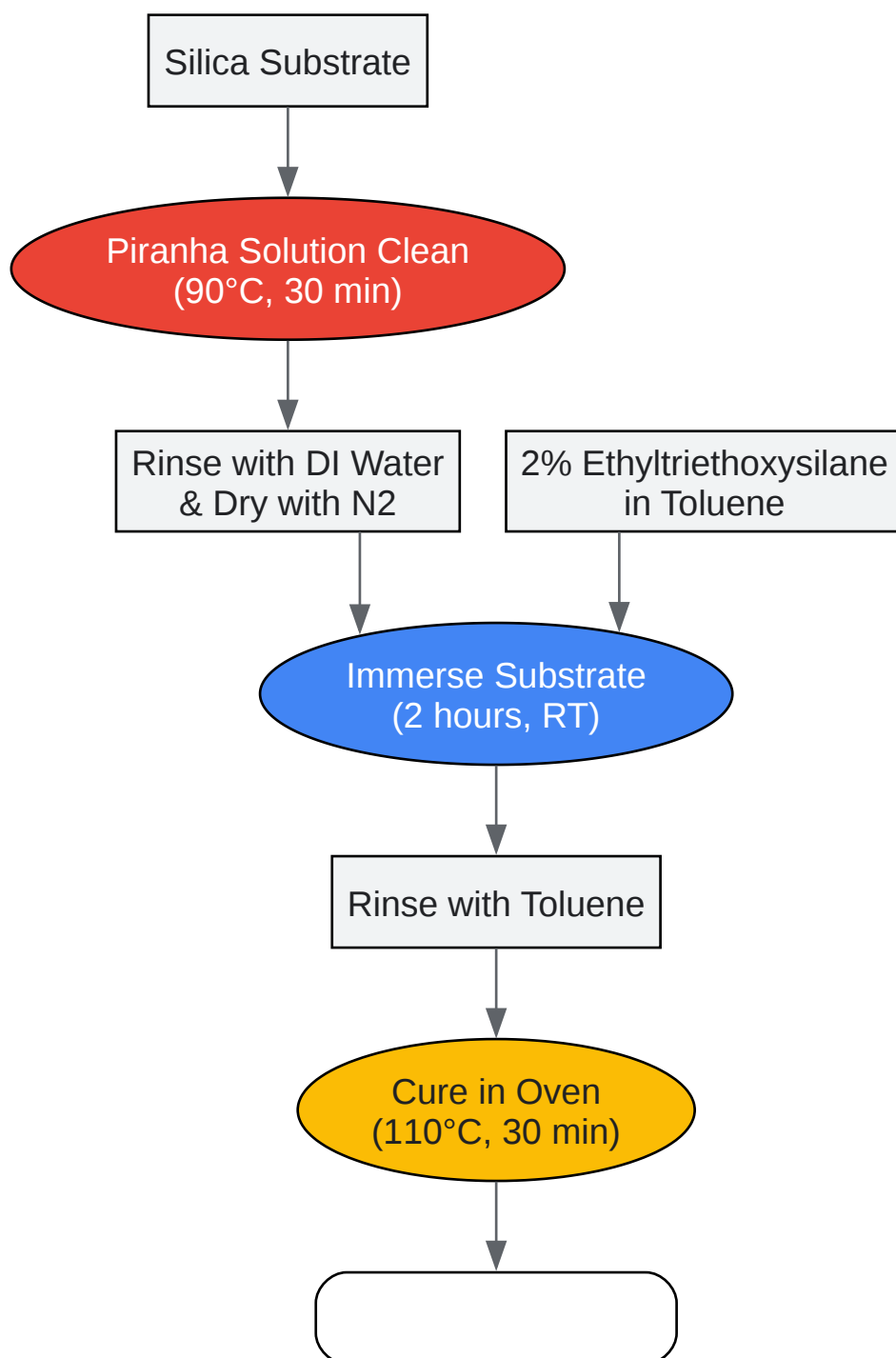
- Silicon powder
- Composite catalyst (e.g., a mixture of cupric oxide and cuprous oxide)
- High-temperature heat-conducting oil (e.g., ZIG-330 thermal oil)
- Raney Cu catalyst

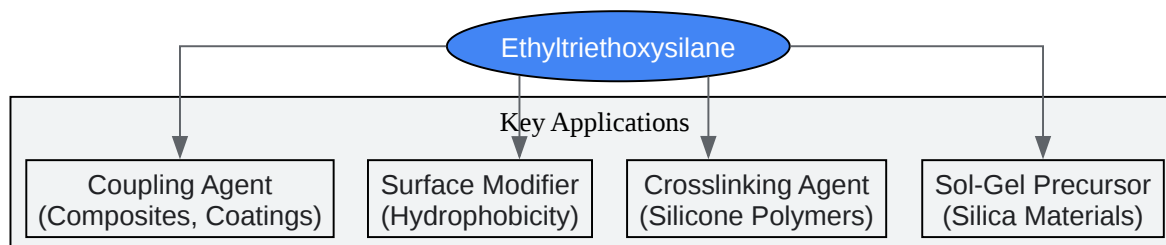
- Anhydrous ethanol

Procedure:

- Thoroughly mix the silicon powder with the composite catalyst.
- Activate the mixture using microwave heating (e.g., at 270 °C for 10 minutes).
- Transfer the activated silicon powder to a stirred autoclave containing the heat-conducting oil and Raney Cu catalyst. Stir to ensure homogeneous dispersion.
- Heat the reaction mixture to a high temperature (e.g., 230-260 °C) while stirring continuously.
- Introduce anhydrous ethanol into the reactor at a controlled feed rate (e.g., 5-18 ml/minute).
- Collect the distillate, which primarily contains triethoxysilane and tetraethoxysilane.
- Purify the collected distillate by fractional distillation to obtain high-purity **Ethyltriethoxysilane** (boiling point 134-135 °C).







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